

Ethyl Hypochlorite: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl hypochlorite

Cat. No.: B8587251

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Chemical Formula: C_2H_5ClO

Abstract

This technical guide provides an in-depth overview of **ethyl hypochlorite** (C_2H_5ClO), a reactive ester of hypochlorous acid. The document is intended for researchers, scientists, and professionals in drug development and chemical synthesis. It covers the fundamental chemical and physical properties, detailed synthesis protocols, stability characteristics, and key reaction pathways of **ethyl hypochlorite**. All quantitative data is summarized in structured tables, and experimental methodologies for significant reactions are provided. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the compound's behavior and reactivity.

Introduction

Ethyl hypochlorite, with the chemical formula C_2H_5ClO , is an organic compound of significant interest due to its reactive nature and potential applications in chemical synthesis.^{[1][2]} As an ester of hypochlorous acid, it acts as a source of electrophilic chlorine, making it a valuable reagent for chlorination and oxidation reactions. This guide aims to consolidate the available technical information on **ethyl hypochlorite**, providing a core resource for its synthesis, handling, and application in a research and development setting.

Chemical and Physical Properties

Ethyl hypochlorite is a volatile and thermally sensitive compound.[3] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂ H ₅ ClO	[1][2]
Molecular Weight	80.51 g/mol	[1]
Boiling Point	36 °C (97 °F; 309 K)	
Appearance	Yellowish oil	[3]
Solubility	Insoluble in water	[3]

Table 1: Physical and Chemical Properties of **Ethyl Hypochlorite**.

Synthesis of Ethyl Hypochlorite

The synthesis of **ethyl hypochlorite** is typically achieved through the reaction of ethanol with a hypochlorite source. While a detailed, peer-reviewed protocol specifically for **ethyl hypochlorite** is not readily available in the literature, a well-established and analogous procedure for the synthesis of t-butyl hypochlorite can be adapted. This method, which utilizes commercial bleach and the corresponding alcohol, is favored for its simplicity and the avoidance of handling gaseous chlorine.

Experimental Protocol: Synthesis of Alkyl Hypochlorite (Adapted from the synthesis of t-butyl hypochlorite)

Materials:

- Ethanol
- Commercial household bleach solution (e.g., sodium hypochlorite, ~5.25%)
- Glacial acetic acid
- 10% aqueous sodium carbonate solution

- Anhydrous calcium chloride
- Ice

Equipment:

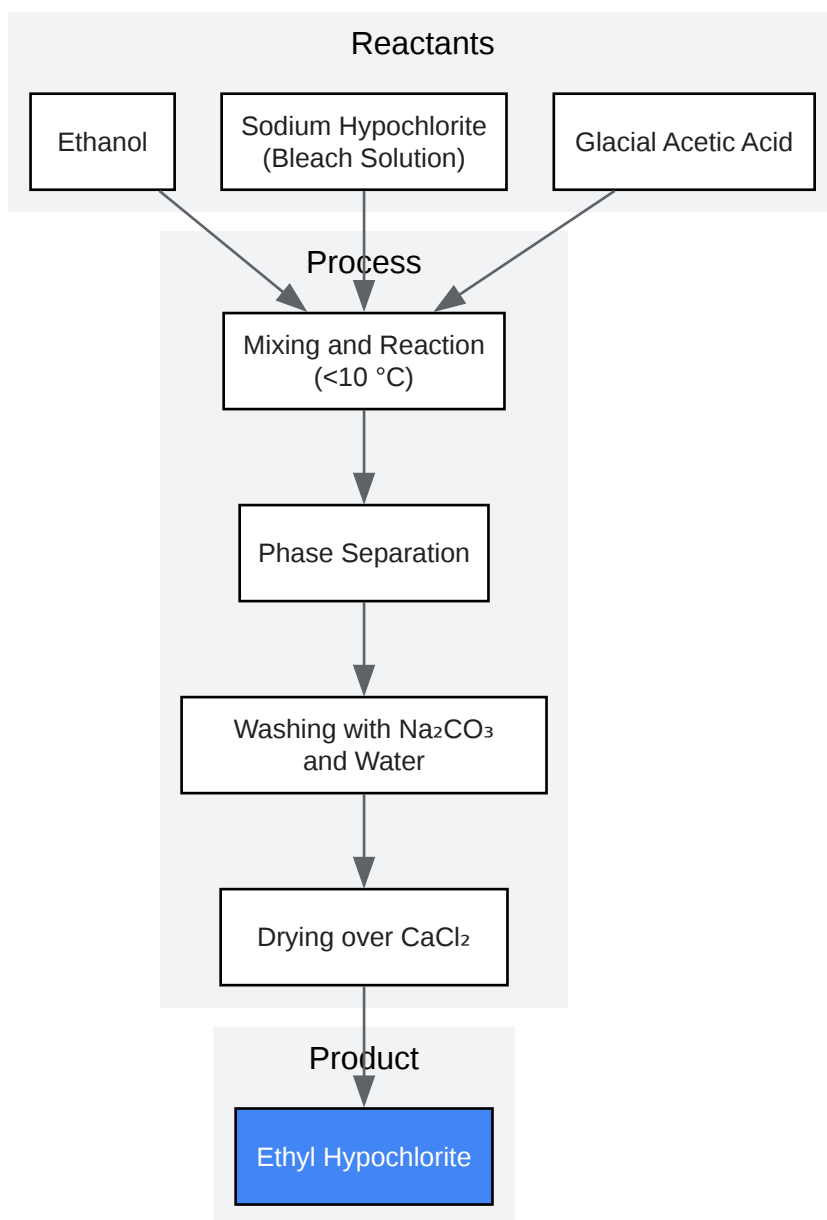
- Erlenmeyer or round-bottomed flask with a mechanical stirrer
- Separatory funnel
- Standard laboratory glassware

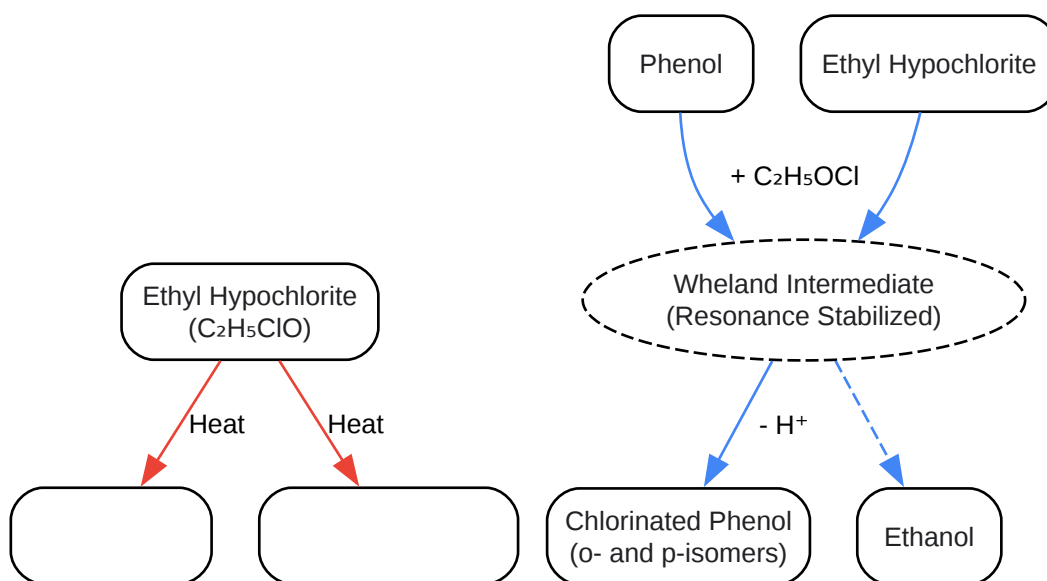
Procedure:

- Place 500 mL of commercial household bleach solution into a 1-L Erlenmeyer flask equipped with a mechanical stirrer.
- Cool the flask in an ice bath with rapid stirring until the temperature of the solution drops below 10 °C.
- In a single portion, add a solution of ethanol and a slight molar excess of glacial acetic acid to the rapidly stirred bleach solution.
- Continue stirring for approximately 3-5 minutes.
- Transfer the entire reaction mixture to a 1-L separatory funnel.
- Allow the layers to separate. The lower aqueous layer is discarded.
- Wash the upper oily, yellowish organic layer (**ethyl hypochlorite**) first with 50 mL of 10% aqueous sodium carbonate solution, followed by a wash with 50 mL of water.
- Dry the product over anhydrous calcium chloride and filter.

Yield: The yield of the analogous t-butyl hypochlorite is reported to be high, and a similar outcome can be expected for **ethyl hypochlorite**.

Synthesis Workflow Diagram





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